

# An In-depth Technical Guide to 6-Chloro-N-ethylnicotinamide

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## Compound of Interest

Compound Name: 6-Chloro-N-ethylnicotinamide

CAS No.: 54864-84-5

Cat. No.: B1595874

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## Abstract

This technical guide provides a comprehensive overview of **6-Chloro-N-ethylnicotinamide**, a halogenated pyridinecarboxamide derivative. While specific literature on this compound is limited, this document synthesizes available information on its chemical properties, proposes a detailed synthetic route based on established methodologies for analogous compounds, and explores its potential biological activities by drawing parallels with structurally related nicotinamide derivatives. This guide is intended for researchers, scientists, and professionals in drug development and agrochemical research who are interested in the potential applications of novel nicotinamide compounds. The content herein is structured to provide not only factual data but also insights into the scientific rationale behind the presented information, adhering to the principles of expertise, authoritativeness, and trustworthiness.

## Introduction and Chemical Identity

**6-Chloro-N-ethylnicotinamide** (CAS No. 54864-84-5) is a derivative of nicotinamide, which is a form of vitamin B3.<sup>[1]</sup> The introduction of a chlorine atom at the 6-position of the pyridine ring and an ethyl group on the amide nitrogen significantly alters the electronic and steric properties

of the parent molecule, suggesting the potential for distinct biological activities. Nicotinamide and its derivatives are known to play crucial roles in various biological processes and have been investigated for a wide range of therapeutic and agricultural applications.[2][3]

## Chemical Structure and Properties

The chemical structure of **6-Chloro-N-ethylnicotinamide** is characterized by a pyridine ring substituted with a chlorine atom and an N-ethylcarboxamide group.

Table 1: Physicochemical Properties of **6-Chloro-N-ethylnicotinamide** and Related Compounds

Property	6-Chloro-N-ethylnicotinamide	6-Chloronicotinamide	6-chloro-4-methylnicotinamide	N-Ethylnicotinamide
CAS Number	54864-84-5[1]	6271-78-9[4]	Not Available[5]	4314-66-3[6]
Molecular Formula	C <sub>8</sub> H <sub>9</sub> ClN <sub>2</sub> O[1]	C <sub>6</sub> H <sub>5</sub> ClN <sub>2</sub> O[4]	C <sub>7</sub> H <sub>7</sub> ClN <sub>2</sub> O[5]	C <sub>8</sub> H <sub>10</sub> N <sub>2</sub> O[6]
Molecular Weight	184.62 g/mol [7]	156.57 g/mol [4]	170.60 g/mol [5]	150.18 g/mol [6]
Boiling Point	168.3 °C[8]	Not Available	Not Available[5]	Not Available
Melting Point	Not Available	210-212 °C[4]	169-170 °C[5]	Not Available
LogP	1.43[1]	Not Available	Not Available	0.3[6]

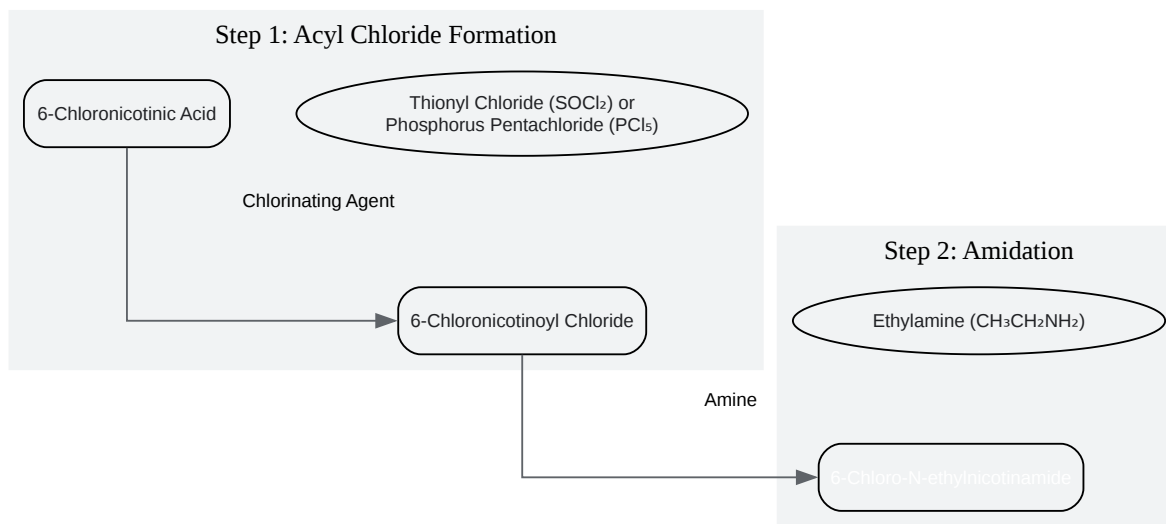
Note: Data for **6-Chloro-N-ethylnicotinamide** is limited. Some properties of closely related compounds are provided for comparison.

## Synthesis and Purification

While a specific, detailed experimental protocol for the synthesis of **6-Chloro-N-ethylnicotinamide** is not readily available in peer-reviewed literature, a robust synthetic route can be proposed based on well-established reactions for the preparation of N-substituted nicotinamides. The synthesis is a two-step process starting from 6-chloronicotinic acid.

## Proposed Synthetic Pathway

The synthesis involves the activation of the carboxylic acid group of 6-chloronicotinic acid to form an acyl chloride, followed by amidation with ethylamine.



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Caption: Proposed two-step synthesis of **6-Chloro-N-ethylnicotinamide**.

## Detailed Experimental Protocol

This protocol is adapted from the synthesis of similar N-substituted nicotinamides.[5]

### Step 1: Synthesis of 6-Chloronicotinoyl Chloride

- Materials: 6-Chloronicotinic acid, thionyl chloride (SOCl<sub>2</sub>) or phosphorus pentachloride (PCl<sub>5</sub>), anhydrous toluene.
- Procedure:

- To a round-bottom flask equipped with a reflux condenser and a magnetic stirrer, add 6-chloronicotinic acid.
- Carefully add an excess of thionyl chloride or phosphorus pentachloride.
- Slowly heat the reaction mixture to 80°C and then increase the temperature to reflux (approximately 125°C) for 1 hour with continuous stirring.
- After the reaction is complete, remove the excess chlorinating agent under reduced pressure.
- Add anhydrous toluene and concentrate the solution again under reduced pressure to yield crude 6-chloronicotinoyl chloride. This intermediate is typically used in the next step without further purification.

## Step 2: Synthesis of **6-Chloro-N-ethylnicotinamide**

- Materials: 6-Chloronicotinoyl chloride, ethylamine, anhydrous dioxane, anhydrous toluene, water.
- Procedure:
  - In a separate reaction vessel, prepare a solution of ethylamine in a mixture of anhydrous dioxane and toluene.
  - Cool the ethylamine solution to 0°C to -5°C in an ice-salt bath.
  - Slowly add the crude 6-chloronicotinoyl chloride in portions to the cooled ethylamine solution with vigorous stirring.
  - After the addition is complete, allow the reaction mixture to stir for an additional 3 hours, gradually warming to room temperature.
  - Evaporate the solvent in vacuo.
  - To the residue, add water and stir. The product should precipitate out of the aqueous solution.

- Collect the solid product by filtration and dry it thoroughly.

## Purification and Characterization

The crude **6-Chloro-N-ethylnicotinamide** can be purified by recrystallization from a suitable solvent system, such as ethanol/water or ethyl acetate/hexanes. The purity of the final compound should be assessed by techniques like High-Performance Liquid Chromatography (HPLC) and its identity confirmed by spectroscopic methods.

Expected Spectroscopic Data:

- $^1\text{H}$  NMR: The spectrum is expected to show signals for the ethyl group (a triplet and a quartet) and aromatic protons on the pyridine ring.
- $^{13}\text{C}$  NMR: The spectrum should display signals for the ethyl carbons, the carbonyl carbon, and the carbons of the pyridine ring.
- IR Spectroscopy: Characteristic absorption bands are expected for the N-H stretch (around  $3300\text{ cm}^{-1}$ ), C=O stretch of the amide (around  $1650\text{ cm}^{-1}$ ), and C-Cl stretch.[9]
- Mass Spectrometry: The mass spectrum should show a molecular ion peak corresponding to the molecular weight of the compound ( $184.62\text{ g/mol}$ ), along with a characteristic isotopic pattern for a chlorine-containing compound.[7]

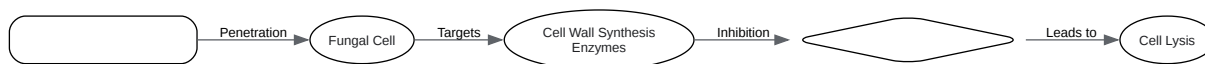
## Potential Biological Activities and Mechanism of Action

While there is a lack of specific biological data for **6-Chloro-N-ethylnicotinamide**, the broader class of nicotinamide derivatives has been extensively studied for various applications, particularly as fungicides and insecticides.

### Potential Antifungal Activity

Numerous studies have demonstrated the antifungal properties of nicotinamide derivatives.[2] [3] The proposed mechanism of action for some of these compounds involves the disruption of the fungal cell wall.[2] It is plausible that **6-Chloro-N-ethylnicotinamide** could exhibit similar activity.

Hypothesized Mechanism of Antifungal Action:



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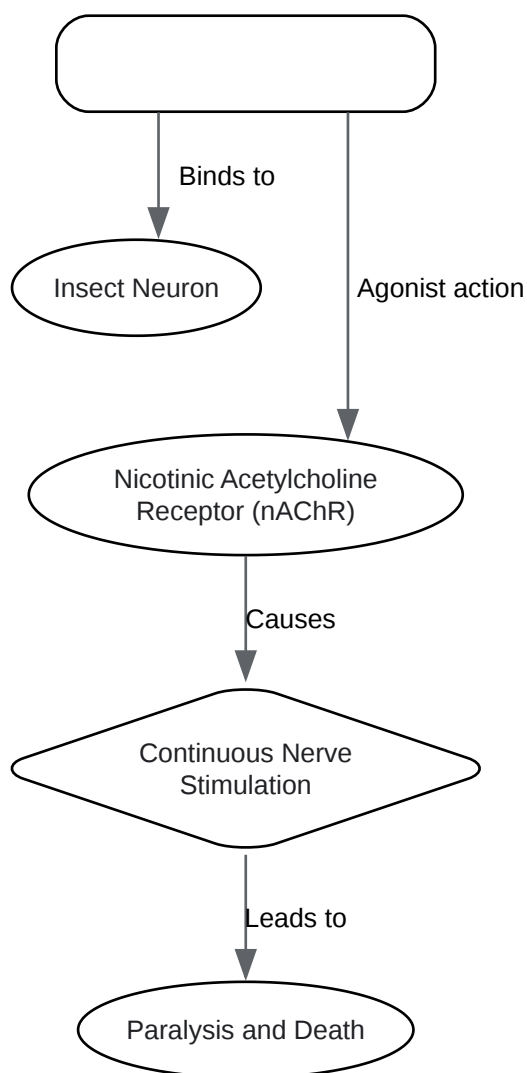
Caption: Hypothesized antifungal mechanism of **6-Chloro-N-ethylnicotinamide**.

Further research, including in vitro screening against a panel of pathogenic fungi, would be necessary to validate this potential application and elucidate the precise mechanism.

## Potential Insecticidal Activity

The 6-chloro-3-pyridinylmethyl moiety is a key pharmacophore in the widely used neonicotinoid class of insecticides.[10] These compounds act as agonists at the nicotinic acetylcholine receptors (nAChRs) in the insect central nervous system, leading to paralysis and death.[11] Given the structural similarity, **6-Chloro-N-ethylnicotinamide** could potentially exhibit insecticidal properties.

Hypothesized Mechanism of Insecticidal Action:



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Caption: Hypothesized insecticidal mechanism via nAChR agonism.

It is important to note that the affinity and selectivity for insect versus mammalian nAChRs would be a critical determinant of its potential as a safe and effective insecticide.

## Safety and Handling

Specific safety data for **6-Chloro-N-ethylnicotinamide** is not readily available. However, based on the safety profiles of structurally similar compounds like 6-chloronicotinic acid and other nicotinamide derivatives, the following precautions should be observed.[12][13]

- Hazard Statements (Anticipated):

- Causes skin irritation.[11][14]
- Causes serious eye irritation.[11][14][15]
- May cause respiratory irritation.[14]
- Precautionary Measures:
  - Handle in a well-ventilated area.[16]
  - Wear appropriate personal protective equipment (PPE), including gloves, safety glasses, and a lab coat.[15]
  - Avoid breathing dust.[13]
  - Wash hands thoroughly after handling.[15]

A comprehensive safety data sheet (SDS) should be consulted if the compound is synthesized or acquired.

## Future Directions and Research Opportunities

The lack of extensive research on **6-Chloro-N-ethylnicotinamide** presents numerous opportunities for further investigation. Key areas for future research include:

- **Definitive Synthesis and Characterization:** The development and publication of a detailed, validated synthetic protocol and complete spectroscopic characterization of the compound.
- **Biological Screening:** A comprehensive evaluation of its antifungal and insecticidal activities against a broad range of relevant pathogens and pests. This should include the determination of key parameters such as minimum inhibitory concentrations (MICs) and lethal concentrations (LC<sub>50</sub>).
- **Mechanism of Action Studies:** Elucidation of the precise molecular targets and mechanisms underlying any observed biological activity.
- **Structure-Activity Relationship (SAR) Studies:** Synthesis and evaluation of a library of related analogs to understand the structural features that contribute to biological activity and

selectivity.

- Toxicological Evaluation: A thorough assessment of its toxicity profile, including its effects on non-target organisms and mammalian cells, to determine its potential for safe application.

## Conclusion

**6-Chloro-N-ethylnicotinamide** is a nicotinamide derivative with potential applications in the fields of agrochemicals and pharmaceuticals. While direct experimental data is currently scarce, this technical guide has provided a framework for its synthesis and has highlighted its potential as an antifungal or insecticidal agent based on the known properties of structurally related compounds. The information presented herein is intended to serve as a foundation and a catalyst for future research into this promising, yet underexplored, molecule. As with any novel compound, further empirical investigation is essential to fully characterize its properties and validate its potential applications.

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